

Introduction: The Versatility of O-Pentylhydroxylamine Hydrochloride

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Compound of Interest

Compound Name: *O-Pentylhydroxylamine hydrochloride*

CAS No.: 51951-34-9

Cat. No.: B12284462

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O-Pentylhydroxylamine hydrochloride is an O-alkylated hydroxylamine derivative that serves as a valuable building block in modern organic synthesis. Its primary utility lies in the formation of O-pentyl oximes from aldehydes and ketones, a reaction crucial for the derivatization of carbonyl-containing compounds for analytical purposes and as a key step in the synthesis of more complex molecules. The pentyl group imparts specific lipophilicity, which can be advantageous in modifying the properties of parent molecules, particularly in the development of novel therapeutic agents.[1][2] The hydrochloride salt form enhances the compound's stability and simplifies handling compared to the free base, which is an oil.[2]

This document outlines a robust and widely adopted two-step synthetic pathway, followed by a detailed discussion on purification strategies to achieve high-purity **O-Pentylhydroxylamine hydrochloride** suitable for demanding applications.

Core Synthesis Pathway: A Modified Gabriel Approach

The most reliable and common method for preparing **O-Pentylhydroxylamine hydrochloride** is a two-step process that begins with the O-alkylation of a protected hydroxylamine equivalent, followed by a deprotection step and subsequent salt formation.^[2] This pathway is conceptually similar to a modified Gabriel synthesis, which is a classic method for preparing primary amines.

Step 1: O-Alkylation of N-Hydroxyphthalimide

The initial step involves the O-alkylation of N-hydroxyphthalimide with a suitable pentylating agent, typically 1-bromopentane or 1-iodopentane.

Reaction: N-Hydroxyphthalimide + 1-Bromopentane → N-(Pentyloxy)phthalimide

Causality Behind Experimental Choices:

- **N-Hydroxyphthalimide as a Hydroxylamine Surrogate:** N-hydroxyphthalimide is an ideal starting material because the phthalimide group serves as an excellent protecting group for the amine functionality. This prevents undesired N-alkylation and the formation of over-alkylated byproducts, directing the reaction to exclusively yield the O-alkylated product.^{[2][3]}
- **Choice of Base and Solvent:** The reaction is an SN₂ substitution, which is facilitated by a polar aprotic solvent such as dimethylformamide (DMF) or acetonitrile. A base is required to deprotonate the hydroxyl group of N-hydroxyphthalimide, forming a nucleophilic oxygen anion. Common bases for this transformation include potassium carbonate (K₂CO₃), 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU), or sodium hydride (NaH). The choice of base depends on the desired reaction rate and the scale of the synthesis.
- **Leaving Group:** 1-Bromopentane is a commonly used and cost-effective alkylating agent. 1-Iodopentane can be used to achieve faster reaction rates due to iodide being a better leaving group, but it is generally more expensive.

Step 2: Hydrazinolysis and Hydrochloride Salt Formation

The second step involves the cleavage of the phthalimide protecting group from the N-(pentyloxy)phthalimide intermediate, followed by conversion of the resulting free base to its hydrochloride salt.

Reaction: N-(Pentyloxy)phthalimide + Hydrazine → O-Pentylhydroxylamine + Phthalhydrazide

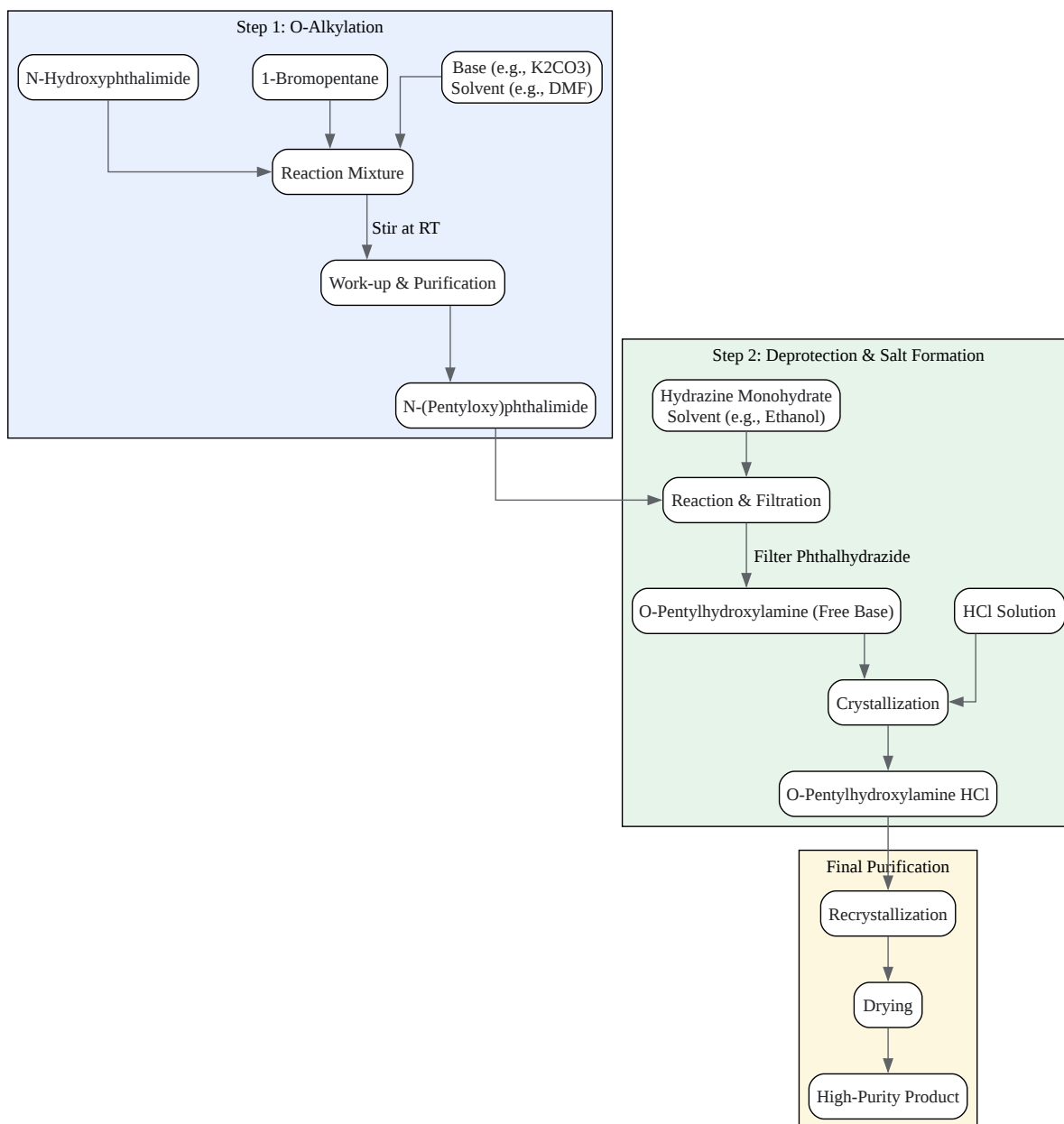
Reaction: O-Pentylhydroxylamine + HCl → **O-Pentylhydroxylamine hydrochloride**

Causality Behind Experimental Choices:

- **Hydrazinolysis for Deprotection:** Hydrazine (N₂H₄) or its derivatives like methylhydrazine are highly effective for cleaving the phthalimide group.^{[1][4][5]} Hydrazine acts as a potent nucleophile, attacking the carbonyl carbons of the phthalimide ring. This leads to the formation of the highly stable and insoluble byproduct, phthalhydrazide. The precipitation of phthalhydrazide from the reaction mixture effectively drives the reaction to completion according to Le Châtelier's principle.
- **Solvent System:** The hydrazinolysis is typically carried out in an alcoholic solvent like ethanol or methanol, in which the starting material is soluble, but the phthalhydrazide byproduct is not.
- **Salt Formation for Stability and Handling:** The product of the hydrazinolysis is the free base, O-pentylhydroxylamine, which is an oil and can be less stable for long-term storage. Conversion to the hydrochloride salt is achieved by treating a solution of the free base (e.g., in diethyl ether or isopropanol) with a solution of hydrogen chloride (e.g., HCl in dioxane, diethyl ether, or as a gas).^[4] The resulting crystalline solid is significantly easier to handle, weigh, and store.

Visualized Synthesis and Workflow

The overall process from starting materials to the final purified product is outlined below.



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Caption: Overall workflow for the synthesis of O-Pentylhydroxylamine HCl.

Detailed Experimental Protocols

Protocol for N-(Pentyloxy)phthalimide Synthesis

- **Reagent Setup:** To a 500 mL round-bottom flask equipped with a magnetic stirrer, add N-hydroxyphthalimide (16.3 g, 100 mmol) and potassium carbonate (20.7 g, 150 mmol).
- **Solvent Addition:** Add 200 mL of anhydrous dimethylformamide (DMF).
- **Alkylation:** Stir the suspension vigorously and add 1-bromopentane (18.1 g, 120 mmol) dropwise over 15 minutes.
- **Reaction:** Allow the mixture to stir at room temperature for 18-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the N-hydroxyphthalimide spot has disappeared.
- **Work-up:** Pour the reaction mixture into 800 mL of ice-cold water. A white precipitate will form.
- **Isolation:** Stir the aqueous suspension for 30 minutes to ensure complete precipitation. Collect the solid product by vacuum filtration and wash the filter cake thoroughly with water (3 x 100 mL).
- **Drying:** Dry the crude N-(pentyloxy)phthalimide in a vacuum oven at 40-50°C to a constant weight. The product is typically used in the next step without further purification. If desired, it can be recrystallized from ethanol/water.

Protocol for O-Pentylhydroxylamine Hydrochloride Synthesis

- **Reagent Setup:** To a 1 L round-bottom flask, add the crude N-(pentyloxy)phthalimide (23.3 g, ~100 mmol) and 500 mL of ethanol.
- **Hydrazinolysis:** Stir the mixture to dissolve the solid and then add hydrazine monohydrate (7.5 g, 150 mmol) dropwise. The reaction is exothermic; maintain the temperature below 40°C with a water bath if necessary.

- **Reaction:** After the addition is complete, stir the mixture at room temperature for 4-6 hours. A voluminous white precipitate of phthalhydrazide will form.
- **Filtration:** Cool the mixture in an ice bath for 30 minutes and then remove the phthalhydrazide precipitate by vacuum filtration. Wash the solid with cold ethanol (2 x 50 mL).
- **Concentration:** Combine the filtrate and washings and concentrate the solution under reduced pressure using a rotary evaporator to obtain a clear oil (the free O-pentylhydroxylamine).
- **Salt Formation:** Dissolve the residual oil in 150 mL of diethyl ether. Cool the solution in an ice bath and slowly add a 2.0 M solution of HCl in diethyl ether dropwise with stirring until the solution becomes acidic (test with pH paper) and precipitation of the white solid is complete.
- **Isolation:** Collect the white crystalline product, **O-Pentylhydroxylamine hydrochloride**, by vacuum filtration.
- **Washing:** Wash the product with cold diethyl ether (2 x 50 mL) to remove any non-polar impurities.
- **Drying:** Dry the final product in a vacuum oven at room temperature to a constant weight.

Purification Strategies and Impurity Profile

Achieving high purity is critical for the application of **O-Pentylhydroxylamine hydrochloride** in sensitive downstream applications.

- **Potential Impurities:**
 - **Unreacted Starting Materials:** Residual 1-bromopentane or N-hydroxyphthalimide.
 - **Byproducts:** Phthalhydrazide from the deprotection step.
 - **Side-Products:** Small amounts of N-alkylated products, though minimized by the use of N-hydroxyphthalimide.
- **Purification of the Final Product:**

- Recrystallization: This is the most effective method for purifying the final hydrochloride salt. A common solvent system is isopropanol/diethyl ether or ethanol/diethyl ether.[6] The crude product is dissolved in a minimum amount of hot alcohol, and then ether is added until turbidity is observed. Cooling the mixture slowly will yield high-purity crystals.
- Washing: A final wash of the filtered crystals with a cold, non-polar solvent like diethyl ether is effective for removing any remaining organic-soluble impurities.[4]
- Acidic Hydrolysis of Impurities: A patent for purifying hydroxylamine hydrochloride suggests that hydrolysis under acidic conditions can help remove residual oxime impurities, followed by decolorization with activated carbon.[7] This principle could be adapted if such impurities are suspected.

Data Summary and Physicochemical Properties

Table 1: Reaction Parameters and Expected Yields

Step	Reaction	Key Reagents	Solvent	Temp.	Time	Typical Yield
1	O-Alkylation	N-Hydroxyphthalimide, 1-Bromopentane, K ₂ CO ₃	DMF	RT	18-24 h	85-95%
2	Deprotection & Salt Formation	N-(Pentyloxy)phthalimide, Hydrazine, HCl	Ethanol/Ether	RT	4-6 h	75-85%

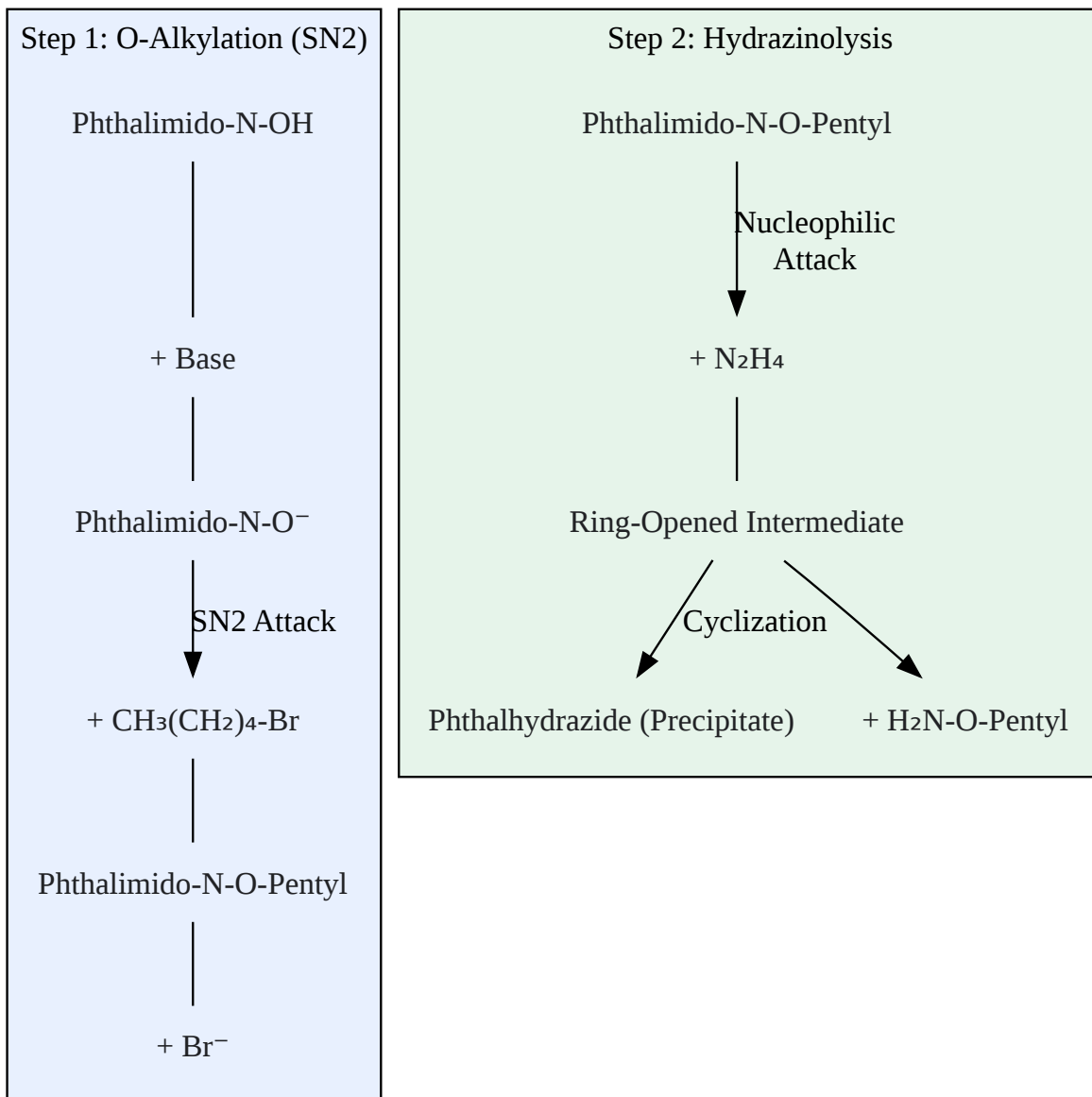
Table 2: Physicochemical Properties of O-Pentylhydroxylamine Hydrochloride

Property	Value
Molecular Formula	C ₅ H ₁₄ ClNO
Molecular Weight	139.63 g/mol
Appearance	White to off-white crystalline solid
Melting Point	148-152 °C (Varies with purity)
Solubility	Soluble in water, methanol, ethanol

Reaction Mechanism Visualization

The core mechanisms for the two-step synthesis are illustrated below.

Key Mechanistic Steps



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